

An In-depth Technical Guide to 1-Bromo-4,4,4-trifluorobutane

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Compound of Interest

Compound Name: 1-Bromo-4,4,4-trifluorobutane

Cat. No.: B1268044

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This guide provides essential information regarding the chemical properties of **1-Bromo-4,4,4-trifluorobutane**, a key fluorinated compound. It is intended for researchers, scientists, and professionals in the field of drug development and materials science who utilize fluorinated compounds in their work.

Physicochemical Data

The fundamental molecular properties of **1-Bromo-4,4,4-trifluorobutane** are summarized in the table below. These values are critical for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value
Molecular Formula	C ₄ H ₆ BrF ₃ [1][2][3][4]
Molecular Weight	190.99 g/mol [2][3][4]
Monoisotopic Mass	189.96050 Da[1][3]
Appearance	Clear colorless or white to yellow liquid[2]
Boiling Point	103 - 105 °C[2]
Density	1.555 g/mL[2]
CAS Number	406-81-5[1][2][3]

Chemical Structure

The structural formula of **1-Bromo-4,4,4-trifluorobutane** is a butane chain where one terminal methyl group is substituted with three fluorine atoms, and the other terminal carbon is bonded to a bromine atom. This unique structure, particularly the trifluoromethyl group, enhances the stability and performance of molecules into which it is incorporated.

Caption: Chemical structure of **1-Bromo-4,4,4-trifluorobutane**.

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